

Personal protective equipment for handling 4-phenylbut-3-en-2-ol

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Compound of Interest

Compound Name: 4-phenylbut-3-en-2-ol

Cat. No.: B108997

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Essential Safety and Handling Guide for 4-Phenylbut-3-en-2-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, operational, and disposal information for handling **4-phenylbut-3-en-2-ol** in a laboratory setting. While data indicates a low hazard profile for this compound, adherence to standard laboratory safety protocols is crucial.

Chemical Identifier:

- Name: **4-phenylbut-3-en-2-ol**
- CAS Number: 17488-65-2
- Molecular Formula: C₁₀H₁₂O
- Physical Description: Colorless, slightly viscous liquid with a sweet, fruity, and floral odor.[1]
[2] It is insoluble in water but soluble in organic solvents and oils.[1]

Hazard Assessment: According to numerous reports submitted to the ECHA C&L Inventory, **4-phenylbut-3-en-2-ol** does not meet the criteria for GHS hazard classification.[1][2] It is used as a flavoring agent and in fragrances, with evaluations indicating no safety concerns at current intake levels for flavoring.[2]

However, it is important to note that a structurally similar compound, trans-4-phenyl-3-buten-2-one, is classified as causing skin and eye irritation, and may cause allergic skin reactions and respiratory irritation.[3][4][5][6] Therefore, exercising caution and using standard personal protective equipment is recommended as a matter of good laboratory practice.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **4-phenylbut-3-en-2-ol**, based on standard laboratory safety practices for low-hazard chemicals.

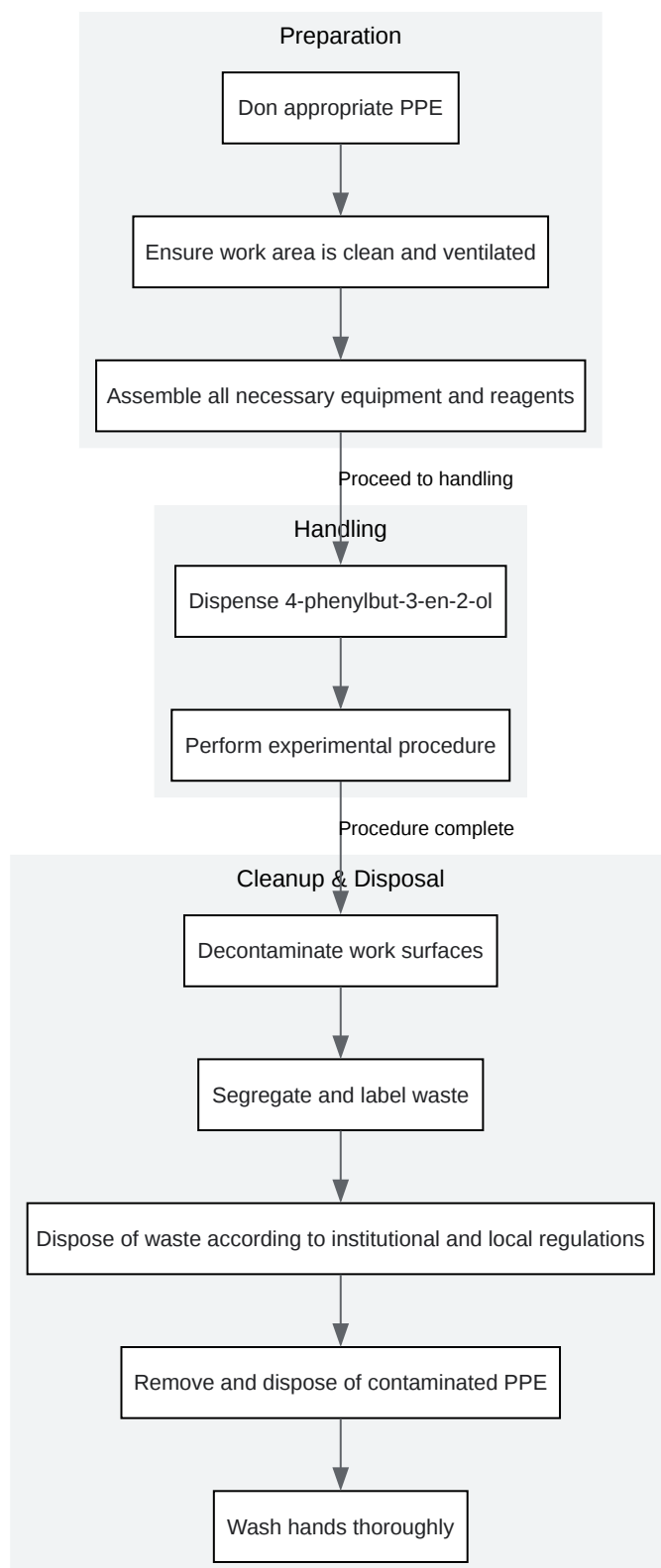
| Protection Type | Specification | Rationale |
|-----------------|--|--|
| Hand Protection | Nitrile or neoprene gloves. | To prevent direct skin contact, especially given the sensitization potential of a similar compound. |
| Eye Protection | Safety glasses with side shields or safety goggles. | To protect eyes from potential splashes of the liquid. |
| Skin and Body | Standard laboratory coat. | To protect skin and personal clothing from accidental spills. |
| Respiratory | Not generally required under normal use with adequate ventilation. | Use a NIOSH/MSHA approved respirator if working in a poorly ventilated area or if aerosols are generated.[7] |

Operational and Disposal Plans

Handling and Storage:

- **Ventilation:** Handle in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate aerosols or vapors.
- **Storage Conditions:** Keep the container tightly closed in a dry and well-ventilated place.[7] Protect from direct sunlight and heat.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.

Experimental Workflow:

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References

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